

N-Heptadecane-D36: A Technical Safety Guide for Research Professionals

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Compound of Interest

Compound Name: *N-Heptadecane-D36*

Cat. No.: *B15141508*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **N-Heptadecane-D36** is not readily available in the public domain. The following information is compiled from the Safety Data Sheet for its non-deuterated analogue, n-Heptadecane, and should be used as a primary reference for safety and handling procedures. While the isotopic labeling is not expected to significantly alter the chemical hazards, it is imperative to handle this compound with the utmost care and to consult with the supplier for any specific safety information.

This technical guide provides an in-depth overview of the safety, handling, and emergency procedures for **N-Heptadecane-D36**, tailored for researchers, scientists, and professionals in drug development.

Section 1: Chemical and Physical Properties

The quantitative data available for n-Heptadecane is summarized below. These properties are expected to be very similar for **N-Heptadecane-D36**.

Property	Value
Molecular Formula	C ₁₇ D ₃₆
Molecular Weight	276.69 g/mol [1][2]
CAS Number	39756-35-9[1][2]
Appearance	Low melting point solid or liquid[3]
Melting Point	22-24 °C[3]
Boiling Point	302 °C[3]
Flash Point	148 °C[3]
Density	0.778 g/cm ³ [3]
Vapor Pressure	1 hPa @ 115 °C[3]
Vapor Density	8.3 (Air = 1)[3]
Refractive Index	1.435-1.437[3]

Section 2: Toxicological Information

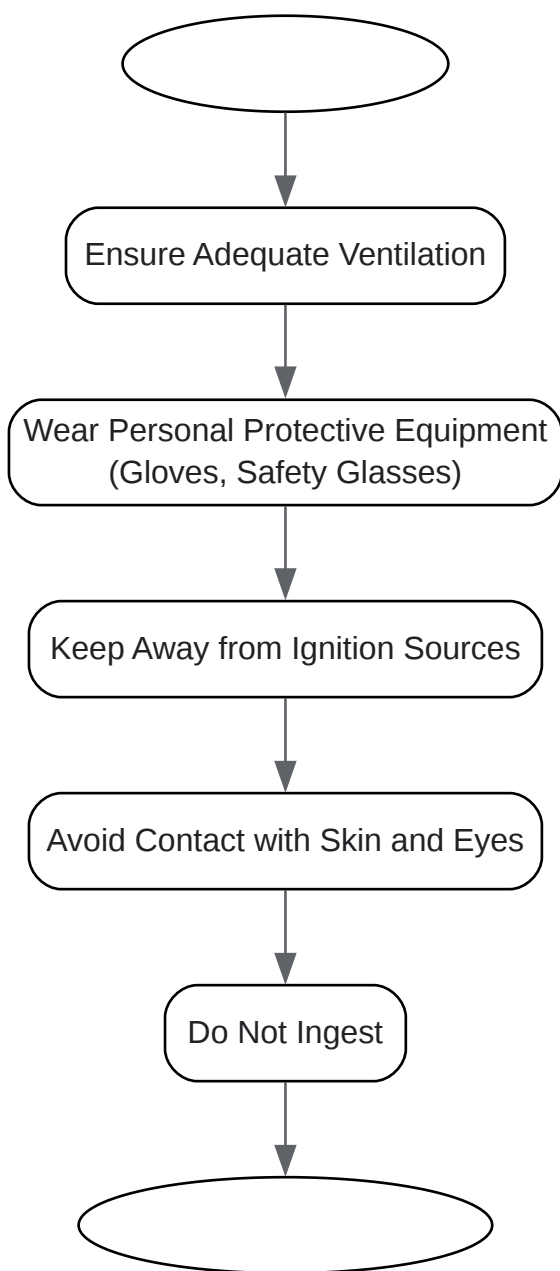
Detailed toxicological studies specifically for **N-Heptadecane-D36** are not available. The primary hazard associated with n-heptadecane is aspiration toxicity.

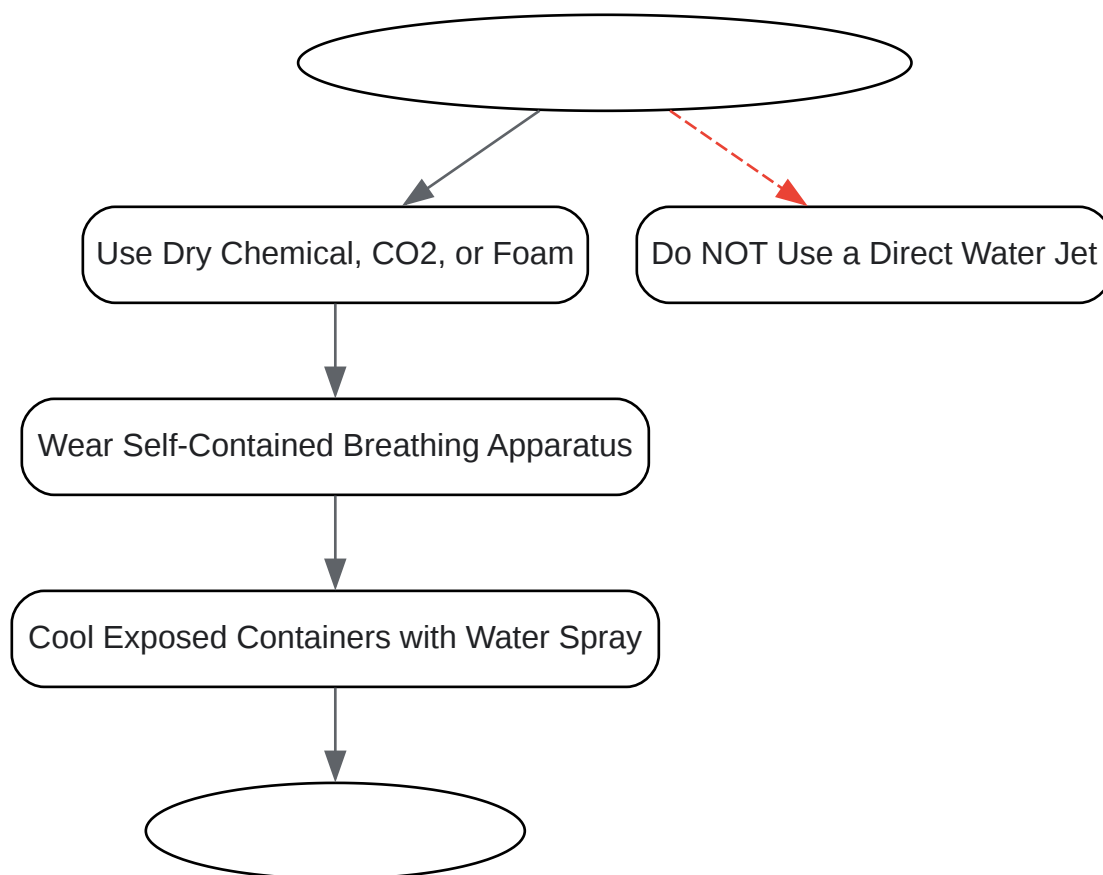
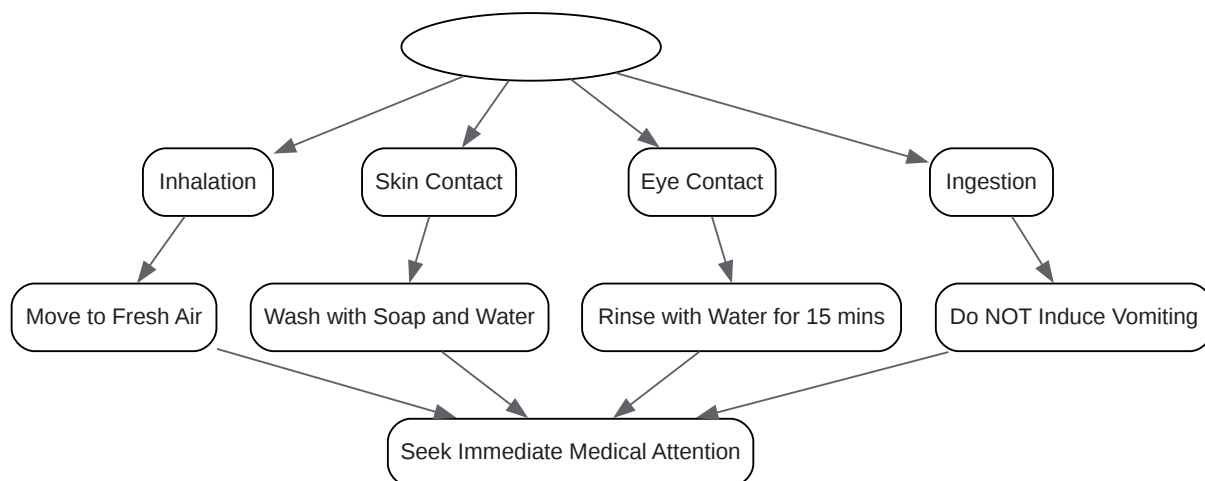
Hazard	Description
Acute Toxicity	Data not available.[3]
Aspiration Hazard	Category 1: May be fatal if swallowed and enters airways.[3]
Skin Corrosion/Irritation	May cause skin dryness or cracking upon repeated exposure.[4]
Serious Eye Damage/Irritation	May cause mild irritation.
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.[3]

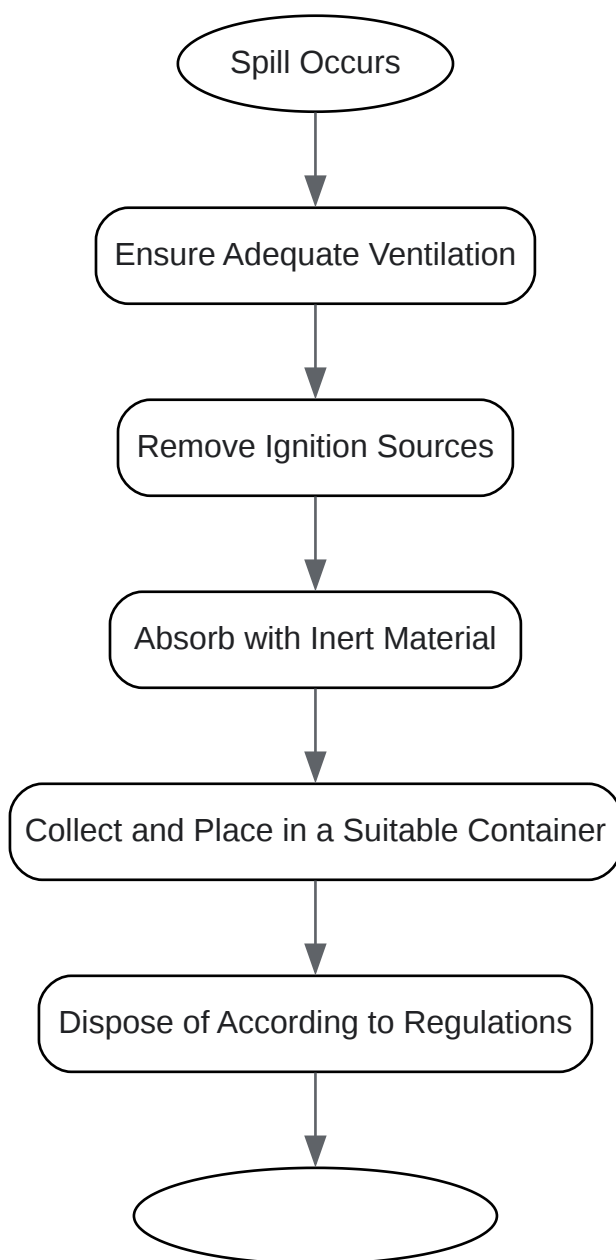
Section 3: Handling and Storage

Proper handling and storage are crucial to ensure safety in a laboratory setting.

Handling Workflow







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References

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